

Fipronil-13C6: A Technical Guide for Researchers

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Compound of Interest

Compound Name: *Fipronil-13C6*

Cat. No.: *B15576721*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **Fipronil-13C6**, an isotopically labeled form of the broad-spectrum insecticide Fipronil. This document is intended for use by researchers, scientists, and professionals in drug development who are utilizing **Fipronil-13C6** as an internal standard or in other research applications.^[1]

Safety Data Sheet (SDS) Summary for Fipronil-13C6

While a specific Safety Data Sheet for **Fipronil-13C6** is not readily available, the following information is compiled from various SDSs for Fipronil. The isotopic labeling with Carbon-13 is not expected to alter the chemical hazards significantly.

1.1 Hazards Identification

- GHS Classification: Toxic if swallowed, in contact with skin, or if inhaled.^[2] Causes damage to organs (Central Nervous System, Kidney) through prolonged or repeated exposure.^{[3][4]} Very toxic to aquatic life with long-lasting effects.^{[5][6]}
- Signal Word: Danger^{[2][3]}

- Hazard Statements:
 - H301+H311+H331: Toxic if swallowed, in contact with skin or if inhaled.[2][6]
 - H372: Causes damage to organs through prolonged or repeated exposure.[2][4]
 - H410: Very toxic to aquatic life with long lasting effects.[5][6]
- Precautionary Statements:
 - P260: Do not breathe dust/fume/gas/mist/vapors/spray.[3][4]
 - P273: Avoid release to the environment.[4][5]
 - P280: Wear protective gloves/protective clothing/eye protection/face protection.[2][3][7]
 - P301+P310: IF SWALLOWED: Immediately call a POISON CENTER/doctor.[2][6]
 - P302+P352: IF ON SKIN: Wash with plenty of water.[2]
 - P405: Store locked up.[2][6]

1.2 First-Aid Measures

- Inhalation: Remove victim to fresh air and keep at rest in a position comfortable for breathing. Call a POISON CENTER or doctor/physician.[7]
- Skin Contact: Wash off immediately with plenty of soap and water for at least 15 minutes.[7] Get immediate medical attention.
- Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[2] Seek medical advice if irritation persists.
- Ingestion: Do NOT induce vomiting. Immediately call a POISON CENTER or doctor/physician. Rinse mouth.[7]

1.3 Handling and Storage

- Handling: Use only outdoors or in a well-ventilated area.[\[3\]](#)[\[7\]](#) Avoid breathing dust.[\[2\]](#) Wash hands thoroughly after handling.[\[7\]](#)
- Storage: Store locked up in a well-ventilated place.[\[2\]](#)[\[7\]](#) Keep container tightly closed.

Physicochemical and Toxicological Data

The following tables summarize the key quantitative data for Fipronil.

Table 1: Physical and Chemical Properties of Fipronil

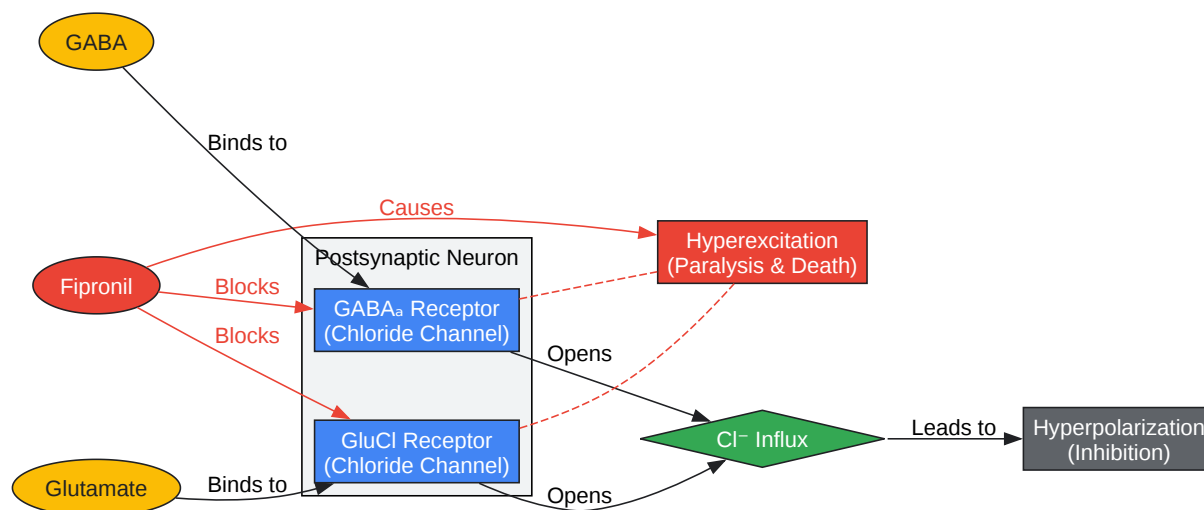
Property	Value	Reference
Molecular Formula	C ₁₂ H ₄ Cl ₂ F ₆ N ₄ OS	[8]
Molar Mass	437.14 g/mol	[8] [9]
Appearance	White to yellow solid/powder	[7] [9]
Melting Point	200 - 201 °C	[7] [8]
Water Solubility	1.9 mg/L (pH 5), 2.4 mg/L (pH 9) at 20 °C	[9] [10]
Vapor Pressure	2.8 x 10 ⁻⁹ mmHg at 25 °C	[9]
Octanol-Water Partition Coefficient (K _{ow})	1.00 x 10 ⁴	[9]

Table 2: Toxicological Data for Fipronil

Endpoint	Species	Value	Reference
Acute Oral LD ₅₀	Rat	97 mg/kg	[9]
Acute Oral LD ₅₀	Mouse	95 mg/kg	[9]
Acute Dermal LD ₅₀	Rat	>2000 mg/kg	[9]
Acute Dermal LD ₅₀	Rabbit	354 mg/kg	[9]
Acute Oral LD ₅₀ (Bobwhite Quail)	Bird	11.3 mg/kg	[9][11]
Acute Oral LD ₅₀ (Mallard Duck)	Bird	>2150 mg/kg	[11]
IC ₅₀ (Cockroach GABA receptor)	Insect	30 nM	[1]
IC ₅₀ (Rat GABA receptor)	Mammal	1600 nM	[1]

Mechanism of Action and Signaling Pathway

Fipronil is a phenylpyrazole insecticide that disrupts the central nervous system of insects.[8] Its primary mode of action is the blockage of ligand-gated ion channels, specifically the GABA_a (gamma-aminobutyric acid) receptors and glutamate-gated chloride (GluCl) channels.[8] This blockage prevents the influx of chloride ions, leading to hyperexcitation of the insect's nerves and muscles, resulting in paralysis and death.[8][12] Fipronil exhibits selectivity for insect GABA receptors over mammalian receptors, contributing to its targeted toxicity.[8][13]



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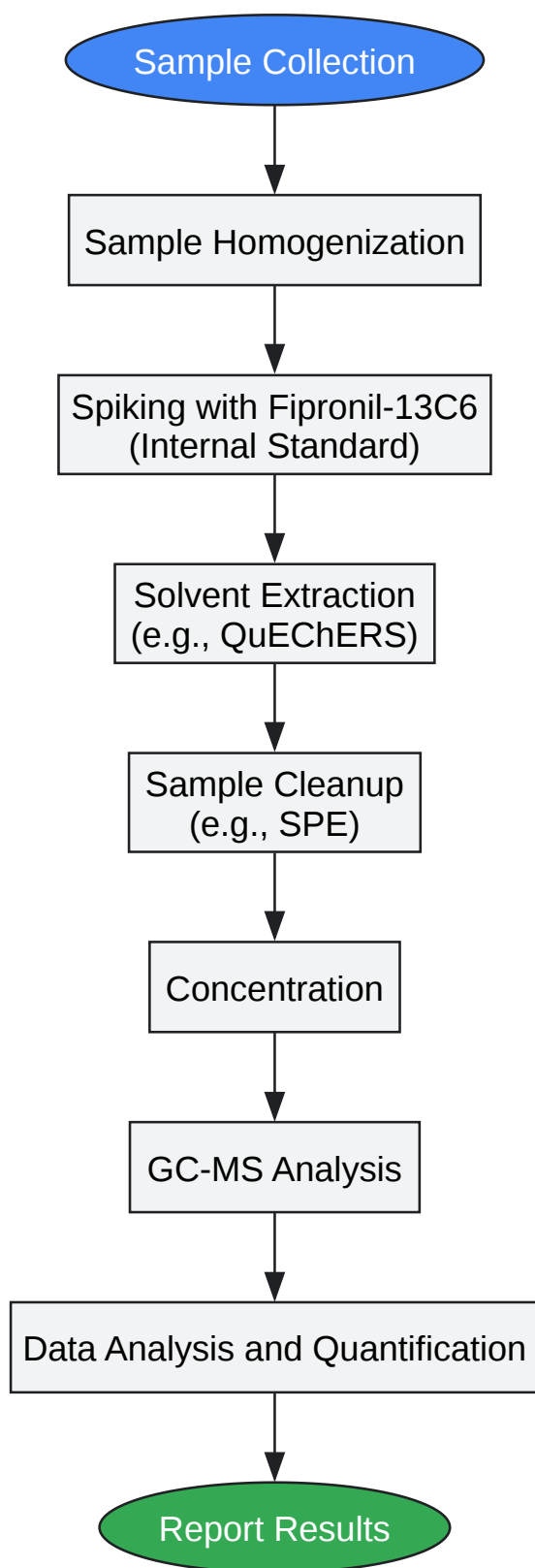
Caption: Fipronil's mechanism of action on insect nerve cells.

Experimental Protocols

Fipronil-13C6 is primarily used as an internal standard for the quantification of Fipronil and its metabolites in various matrices.^[1] Below is a generalized experimental workflow for such an analysis using Gas Chromatography-Mass Spectrometry (GC-MS).

4.1 General Analytical Workflow for Fipronil Quantification

This protocol outlines a common method for the analysis of Fipronil residues in a sample matrix.



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Caption: Generalized workflow for Fipronil analysis using an internal standard.

4.2 Detailed Methodologies

1. Sample Preparation:

- A representative sample is collected and homogenized.
- A known amount of the sample is weighed into a centrifuge tube.

2. Internal Standard Spiking:

- A precise volume of **Fipronil-13C6** solution of a known concentration is added to the sample. This serves as the internal standard for accurate quantification.

3. Extraction:

- The QuEChERS (Quick, Easy, Cheap, Effective, Rugged, and Safe) method is often employed for extraction.[\[14\]](#)
- Acetonitrile is typically added to the sample, followed by a salt mixture (e.g., magnesium sulfate, sodium chloride) to induce phase separation.
- The mixture is shaken vigorously and then centrifuged.

4. Cleanup:

- An aliquot of the supernatant (acetonitrile layer) is transferred to a clean tube containing a cleanup sorbent (e.g., PSA, C18).
- This step removes interfering matrix components.
- The mixture is vortexed and centrifuged.

5. Concentration and Reconstitution:

- The cleaned extract is transferred to a new tube and evaporated to dryness under a gentle stream of nitrogen.
- The residue is reconstituted in a suitable solvent (e.g., acetone or toluene) for GC-MS analysis.[\[14\]](#)[\[15\]](#)

6. GC-MS Analysis:

- An aliquot of the reconstituted sample is injected into the GC-MS system.
- Gas Chromatography separates the analytes based on their volatility and interaction with the column stationary phase.

- Mass Spectrometry detects and quantifies the target analytes (Fipronil and **Fipronil-13C6**) based on their mass-to-charge ratio.

7. Quantification:

- The concentration of Fipronil in the original sample is calculated by comparing the peak area of the Fipronil analyte to the peak area of the **Fipronil-13C6** internal standard.

This technical guide provides essential information for the safe handling and effective use of **Fipronil-13C6** in a research setting. For more detailed information, always refer to the specific product documentation and relevant scientific literature.

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